

# Essential Safety and Logistical Information for Handling C108297

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## Compound of Interest

Compound Name: C108297

Cat. No.: B15612248

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FOR RESEARCH USE ONLY. NOT FOR MEDICINAL, HOUSEHOLD, OR OTHER USE.[1]

This document provides essential guidance for the safe handling, storage, and disposal of **C108297**, a selective glucocorticoid receptor (GR) modulator. Researchers, scientists, and drug development professionals should review this information thoroughly before working with this compound.

## Personal Protective Equipment (PPE)

To ensure personal safety and minimize exposure, the following personal protective equipment is mandatory when handling **C108297**:

PPE Category	Specifications
Hand Protection	Chemical-impermeable gloves compliant with EU Directive 89/686/EEC and standard EN 374. Inspect gloves before each use.
Eye Protection	Safety glasses with side-shields or goggles.
Body Protection	A laboratory coat is required. For handling larger quantities or in the event of a spill, fire/flammable resistant and impervious clothing should be worn.
Respiratory Protection	Work in a well-ventilated area. If exposure limits may be exceeded or if irritation occurs, a suitable respirator must be used.

Table 1: Recommended Personal Protective Equipment for Handling **C108297**.[\[1\]](#)

## Operational Plans

### Handling and Storage

**C108297** is a white to off-white solid with a molecular weight of 535.56 g/mol .[\[1\]](#) Adherence to proper handling and storage protocols is critical to maintain the integrity of the compound and ensure a safe laboratory environment.

#### Key Handling Procedures:

- Avoid the formation of dust and aerosols.[\[1\]](#)
- Wash hands thoroughly after handling.
- Use in a well-ventilated area.

**Storage Conditions:** Proper storage is essential to maintain the stability of **C108297**.

Storage Condition	Duration
Powder	-20°C for 3 years; 4°C for 2 years
In solvent	-80°C for 6 months; -20°C for 1 month

Table 2: Recommended Storage Conditions for **C108297**.

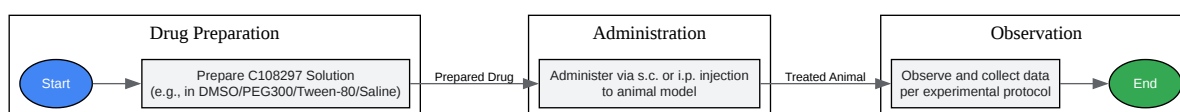
## Experimental Protocols

Below are summarized methodologies for common experiments involving **C108297**.

### In Vivo Drug Administration:

- Objective: To assess the effect of **C108297** in a biological system.
- Methodology:
  - Animal Model: Utilize adult male mice (e.g., C57BL/6) housed in standard conditions.
  - Drug Preparation: Prepare **C108297** for subcutaneous (s.c.) or intraperitoneal (i.p.) injection. A common vehicle is a solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. Another option is 10% DMSO and 90% corn oil.[1]
  - Administration: Administer the prepared **C108297** solution to the animals as per the experimental design.[1]

### Workflow for In Vivo Drug Administration of **C108297**



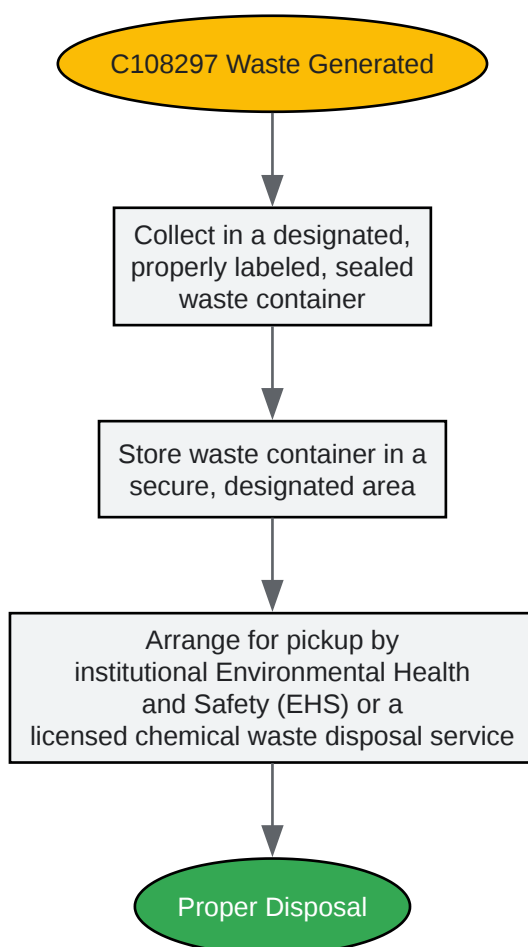
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A diagram illustrating the workflow for preparing and administering **C108297** in an in vivo study.

## Disposal Plan

As **C108297** is a chemical compound intended for research use, it must be disposed of as chemical waste in accordance with all applicable federal, state, and local regulations. Do not dispose of **C108297** down the drain or in the regular trash.

Disposal Workflow:



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A flowchart outlining the proper disposal procedure for **C108297** waste.

General Disposal Guidelines:

- Segregation: Keep **C108297** waste separate from other laboratory waste streams.

- Labeling: Clearly label the waste container with the chemical name ("**C108297**") and any associated hazard warnings.
- Containment: Use a leak-proof and sealable container for all **C108297** waste.
- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste pickup and disposal procedures.

By adhering to these safety and logistical guidelines, researchers can minimize risks and ensure the proper handling and disposal of **C108297** in a laboratory setting.

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## References

- 1. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling C108297]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15612248#personal-protective-equipment-for-handling-c108297]

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